

# Koavone: An In-Depth Technical Review of a Fragrance Ingredient

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## Compound of Interest

Compound Name: Koavone

Cat. No.: B1176428

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Subject: Analysis of "**Koavone**" and its mechanism of action in vitro.

Following a comprehensive review of scientific and commercial literature, it has been determined that "**Koavone**" is a synthetic aroma chemical utilized within the fragrance industry. It is not a therapeutic agent or a compound subject to in vitro studies for drug development purposes. Consequently, there is no available data on its mechanism of action, signaling pathways, or related experimental protocols in a biological context.

This document serves to clarify the nature of **Koavone** based on the available information and explains the absence of the initially requested technical data.

## Chemical Identity and Properties

**Koavone** is the trade name for a fragrance ingredient. Chemically, it is identified as a mixture of isomers of 3,4,5,6,6-pentamethylhept-3-en-2-one.[\[1\]](#)[\[2\]](#) It is a synthetic substance that does not occur in nature.[\[1\]](#)

Table 1: Chemical and Physical Properties of **Koavone**

Property	Value
IUPAC Name	(Z)-3,4,5,6,6-pentamethylhept-3-en-2-one <a href="#">[2]</a>
Molecular Formula	C12H22O
Molar Mass	182 g/mol <a href="#">[1]</a>
Appearance	Colorless to pale yellow liquid <a href="#">[1]</a>
Odor Profile	Woody, floral, violet, with amber and orris facets <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Purity	≥ 90% (sum of 5 isomers) <a href="#">[1]</a>
Boiling Point	200 °C <a href="#">[1]</a>
Flash Point	85.56 °C <a href="#">[4]</a>
Density	0.87 g/cm <sup>3</sup> <a href="#">[1]</a>

## Primary Application and Function

The sole application of **Koavone** is as a fragrance ingredient in a variety of consumer products. Its primary function is to impart a specific scent, described as a complex of woody, floral, and powdery notes.[\[1\]](#)[\[3\]](#) It is particularly valued for its ability to create or enhance orris and violet accords in perfumes.[\[1\]](#)

Common applications include:

- Perfumes and fine fragrances[\[3\]](#)
- Cosmetics and personal care products[\[1\]](#)[\[3\]](#)
- Soaps and detergents[\[1\]](#)[\[3\]](#)
- Candles and air fresheners[\[1\]](#)

## Absence of In Vitro Biological Data

A thorough search of scientific databases and literature has yielded no studies pertaining to the in vitro mechanism of action of **Koavone** in a biological or pharmacological context. The research on this compound is limited to its olfactory properties and its application in perfumery.

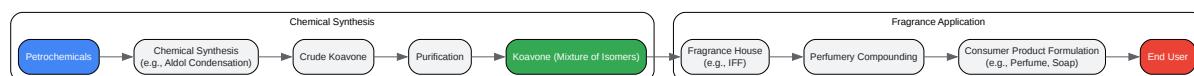
Therefore, the core requirements of the initial request, including:

- Quantitative data on biological activity (e.g., IC<sub>50</sub>, EC<sub>50</sub>)
- Detailed experimental protocols for in vitro assays
- Diagrams of signaling pathways

cannot be fulfilled. The absence of this information is due to the fact that **Koavone** is not investigated for therapeutic purposes.

## Logical Relationship of Koavone's Intended Use

To visualize the context in which **Koavone** is utilized, the following diagram illustrates its intended application workflow.



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Caption: Workflow of **Koavone** from synthesis to end-user application.

Conclusion:

The inquiry into the in vitro mechanism of action of **Koavone** has led to the conclusion that the compound is exclusively an aroma chemical with no documented therapeutic applications or biological studies in the requested context. The information provided herein clarifies the nature of **Koavone** and its role in the fragrance industry. For researchers and professionals in drug

development, it is important to note that **Koavone** is not a relevant subject for pharmacological investigation.

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## References

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